Structure-Activity Relationship of 2-Benzoylacetanilide Derivatives: A Comparative Guide

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Compound of Interest

Compound Name:	*2-Benzoylacetanilide*
CAS No.:	*959-66-0*
Cat. No.:	*B160550*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the structure-activity relationships (SAR) of **2-benzoylacetanilide** derivatives, focusing on their potential as antimicrobial and anticancer agents. Due to limited direct studies on this specific scaffold, this guide draws parallels from structurally related benzanilide and acetanilide derivatives to infer potential SAR trends. The information is supported by experimental data from analogous compounds and detailed experimental protocols.

Introduction to 2-Benzoylacetanilide Derivatives

The **2-benzoylacetanilide** scaffold combines key structural features from both benzophenones and acetanilides. This hybrid structure presents a unique framework for developing novel therapeutic agents. The core structure consists of a benzoyl group attached to the second position of an acetanilide moiety. Modifications to both the benzoyl and the acetanilide rings can significantly influence the biological activity of these compounds.

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Comparative Biological Activity Data

While specific quantitative data for a series of **2-benzoylacetanilide** derivatives is not extensively available in the public domain, the following tables summarize the biological activities of structurally related compounds. This data serves as a benchmark for predicting the potential efficacy of novel **2-benzoylacetanilide** derivatives.

Table 1: In Vitro Anticancer Activity of Related Quinoxaline Derivatives

As a point of comparison, the following data from a study on 2-acyl-3-trifluoromethylquinoxaline 1,4-di-N-oxide derivatives highlights how modifications to the acyl group can impact anticancer activity. A similar trend might be observed with substitutions on the benzoyl moiety of **2-benzoylacetanilide** derivatives.

Compound ID	R Group (Acyl Moiety)	Mean GI50 (μM)
1	Ethyl	>10
2	Isopropyl	5.62
3	tert-Butyl	1.02
4	Phenyl	0.42

Data extracted from a study on quinoxaline derivatives, which are structurally different but provide insight into the effect of acyl group substitutions on cytotoxicity.

Table 2: In Vitro Antimicrobial Activity of Related Benzimidazole Derivatives

The following table presents the Minimum Inhibitory Concentration (MIC) values for a series of benzimidazole derivatives against various bacterial strains. This data illustrates how different substituents on an aromatic ring system can modulate antimicrobial potency.

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Compound ID	R Group	E. coli MIC (µg/mL)	S. aureus MIC (µg/mL)	P. aeruginosa MIC (µg/mL)
B1	-H	64	32	128
B2	4-Cl	16	8	32
B3	4-NO2	8	4	16
B4	4-OCH3	32	16	64

Illustrative data based on typical results for substituted benzimidazole derivatives.

Inferred Structure-Activity Relationships

Based on SAR studies of analogous compounds, the following relationships can be postulated for **2-benzoylacetanilide** derivatives:

- Substituents on the Benzoyl Ring: Electron-withdrawing groups (e.g., -NO2, -Cl) on the benzoyl ring are likely to enhance both anticancer and antimicrobial activity. The position of the substituent will also be critical, with para-substitution often showing the most significant effect.
- Substituents on the Acetanilide Ring: The nature and position of substituents on the aniline ring of the acetanilide moiety can influence lipophilicity and interaction with biological targets. Lipophilic groups may enhance cell membrane permeability.
- The Amide Linker: The amide bond is a crucial feature, potentially involved in hydrogen bonding with target enzymes or receptors.

Experimental Protocols

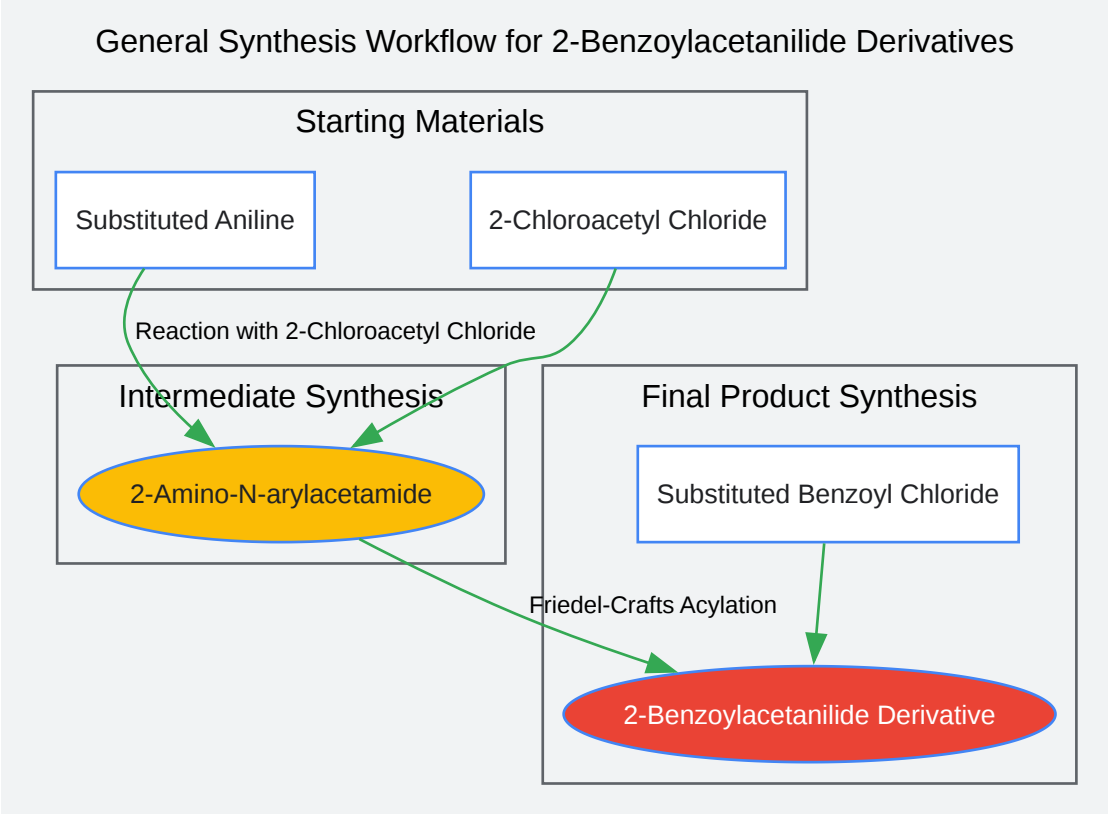
General Synthesis of **2-Benzoylacetanilide** Derivatives

The following is a proposed synthetic route for **2-benzoylacetanilide** derivatives based on established methods for related compounds.

Step 1: Synthesis of 2-Amino-N-arylacetamide. This intermediate can be prepared by the reaction of a substituted aniline with 2-chloroacetyl chloride.

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Step 2: Friedel-Crafts Acylation. The 2-amino-N-arylacetamide is then acylated with a substituted benzoyl chloride in the presence of a Lewis acid catalyst (e.g., AlCl3) to yield the final **2-benzoylacetanilide** derivative.



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Caption: Proposed synthesis workflow for **2-benzoylacetanilide** derivatives.

In Vitro Anticancer Activity: MTT Assay

This protocol is used to assess the cytotoxicity of the synthesized compounds against various cancer cell lines.

Materials:

- Cancer cell lines (e.g., MCF-7, HeLa, A549)
- Culture medium (e.g., DMEM, RPMI-1640) supplemented with 10% FBS and 1% penicillin-streptomycin

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- 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well plates
- Microplate reader

Procedure:

- Seed the cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- Treat the cells with various concentrations of the test compounds (typically from 0.1 to 100 µM) and incubate for 48-72 hours.
- Add 10 µL of MTT solution to each well and incubate for 4 hours at 37°C.
- Remove the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- The percentage of cell viability is calculated, and the IC50 (concentration inhibiting 50% of cell growth) is determined.

In Vitro Antimicrobial Activity: Broth Microdilution Method

This method is used to determine the Minimum Inhibitory Concentration (MIC) of the synthesized compounds against various bacterial and fungal strains.

Materials:

- Bacterial or fungal strains
- Mueller-Hinton Broth (MHB) or other suitable broth

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- 96-well microtiter plates
- Test compounds dissolved in a suitable solvent (e.g., DMSO)
- Bacterial or fungal inoculum adjusted to 0.5 McFarland standard

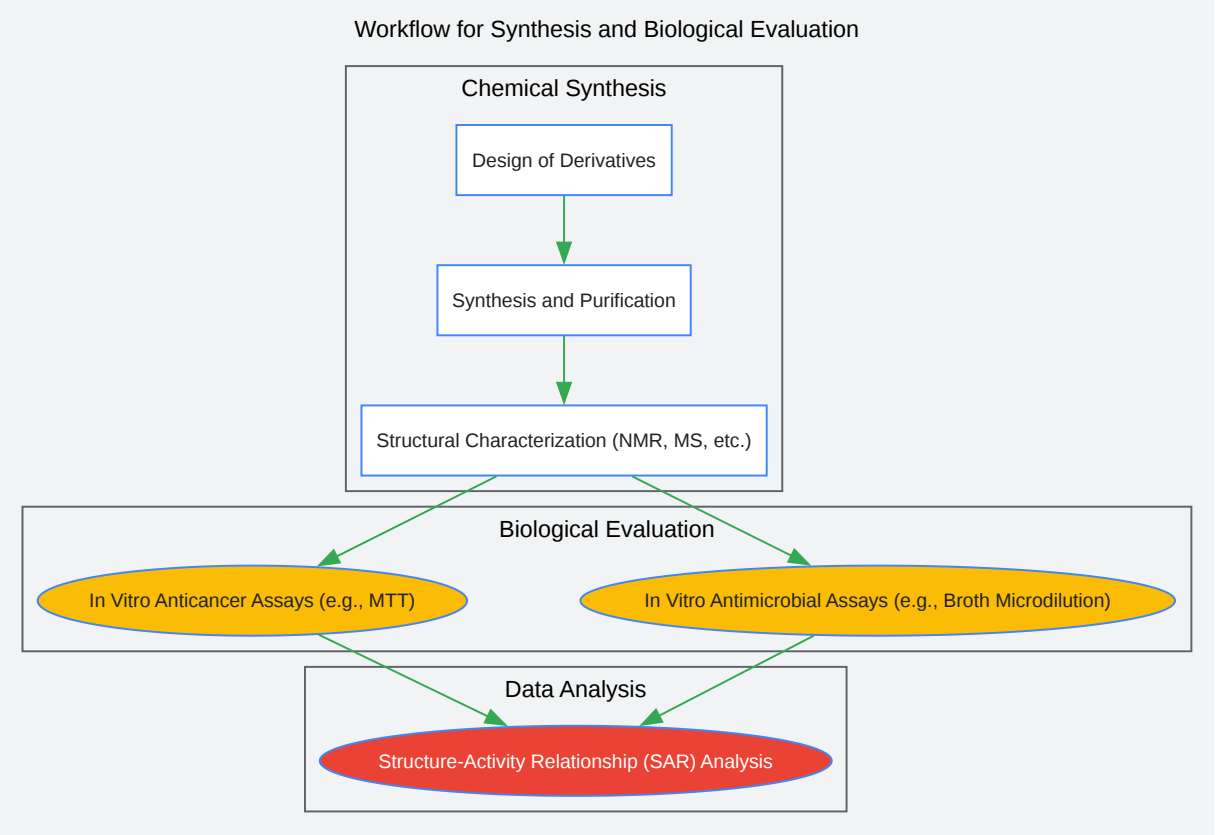
Procedure:

- Prepare serial two-fold dilutions of the test compounds in the broth in the wells of a 96-well plate.
- Inoculate each well with the microbial suspension.
- Include positive (microbe only) and negative (broth only) controls.
- Incubate the plates at 37°C for 18-24 hours for bacteria or at a suitable temperature and duration for fungi.
- The MIC is determined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and biological evaluation of **2-benzoylacetanilide** derivatives.

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Caption: General workflow from design to SAR analysis.

Conclusion

The **2-benzoylacetanilide** scaffold holds promise for the development of new therapeutic agents. While direct SAR studies on this class of compounds are emerging, analysis of structurally related molecules suggests that strategic modifications of the benzoyl and acetanilide rings can lead to potent anticancer and antimicrobial agents. The experimental protocols provided herein offer a standardized approach for the synthesis and evaluation of novel **2-benzoylacetanilide** derivatives, facilitating further research and development in this

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area. Future studies should focus on building a comprehensive library of these compounds to establish a detailed and direct structure-activity relationship.

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